

# Dmapa: A Comprehensive Technical Guide to Laboratory Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dmapa*

Cat. No.: *B1212120*

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This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for 3-Dimethylaminopropylamine (**Dmapa**) in a laboratory setting. The following sections detail the chemical and physical properties, toxicological data, personal protective equipment (PPE) protocols, and emergency procedures necessary for the safe utilization of this compound.

## Chemical and Physical Properties

**Dmapa**, also known as N,N-Dimethyl-1,3-propanediamine, is a colorless to yellow liquid with a characteristic amine-like odor.<sup>[1][2]</sup> It is completely miscible with water, alcohols, esters, and ketones.<sup>[3]</sup> The following table summarizes its key physical and chemical properties.

Property	Value	Source
Chemical Formula	C5H14N2	[4]
Molar Mass	102.181 g·mol <sup>-1</sup>	[4]
Appearance	Colorless to yellow, clear liquid	[1][2][4]
Odor	Fishy, ammoniacal	[4]
Density	0.812 g/cm <sup>3</sup> at 25 °C	[4][5]
Boiling Point	132.1 - 135 °C	[1][2][4]
Melting/Freezing Point	< -60 °C	[1][2][6]
Flash Point	32 °C (closed cup)	[1][5][6][7]
Vapor Pressure	0.7–2.4 kPa	[4]
Water Solubility	1,000 g/L at 20 °C (Soluble)	[2][5]
Autoignition Temperature	215 - 305 °C	[1][7]
Refractive Index (n <sub>D</sub> )	1.434–1.436 at 25°C	[2]
pH	12.7 (100 g/l at 20 °C)	[5]
Explosion Limits	Lower: 2.3% (V), Upper: 12.35% (V)	[5]

## Toxicological Data and Hazard Identification

**Dmapa** is a hazardous substance that is flammable, corrosive, and toxic.[6][8][9] It can cause severe skin burns, eye damage, and may cause an allergic skin reaction.[8] Inhalation and skin contact are primary routes of exposure that can be harmful.[8][9]

Hazard Classification	Description	GHS Hazard Statement
Flammable Liquid	Flammable liquid and vapor.	H226
Acute Toxicity (Oral)	Harmful if swallowed.	H302
Acute Toxicity (Dermal)	Toxic in contact with skin.	H311
Acute Toxicity (Inhalation)	Toxic if inhaled.	H331
Skin Corrosion/Irritation	Causes severe skin burns.	H314
Serious Eye Damage/Irritation	Causes serious eye damage.	H314
Skin Sensitization	May cause an allergic skin reaction.	H317

LD50 Data:

Route	Species	Value
Oral	Rat	approx. 1,640 mg/kg

## Experimental Protocols

While specific, detailed experimental protocols for the toxicological data presented are proprietary to the testing laboratories, a general methodology for an acute oral toxicity study (similar to OECD Guideline 423) would involve the following steps:

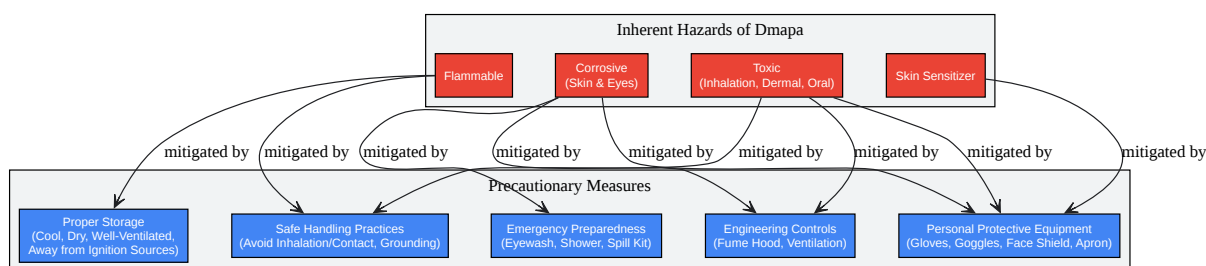
- **Animal Selection:** A small number of a specific strain of laboratory rats are chosen and acclimated to the laboratory conditions.
- **Dose Preparation:** **Dmapa** is prepared at various concentrations, typically in a suitable vehicle like water.
- **Administration:** A single dose of the prepared **Dmapa** solution is administered to the animals via oral gavage. A control group receives only the vehicle.

- **Observation:** The animals are observed for a set period (e.g., 14 days) for signs of toxicity, including changes in behavior, weight, and any adverse health effects. Mortalities are recorded.
- **Data Analysis:** The dose at which 50% of the test animals are expected to die (LD50) is calculated using statistical methods.
- **Necropsy:** At the end of the observation period, surviving animals are euthanized and a gross necropsy is performed to examine for any pathological changes.

## Signaling Pathways and Workflows

### Dmapa Handling and Safety Workflow

The following diagram illustrates the standard workflow for handling **Dmapa** in a laboratory setting, emphasizing the necessary safety precautions at each stage.



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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)